Spectroscopic Profile of 5-(Chloromethyl)-2-methoxypyridine: A Technical Guide

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Compound of Interest

Compound Name:	*5-(Chloromethyl)-2-methoxypyridine*
CAS No.:	*101990-70-9*
Cat. No.:	*B012348*

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This technical guide provides a comprehensive overview of the spectroscopic data for **5-(Chloromethyl)-2-methoxypyridine**, a key intermediate in pharmaceutical and agrochemical research. The document outlines predicted spectroscopic values, detailed experimental protocols for data acquisition, and a logical workflow for the structural elucidation of this and similar organic compounds.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **5-(Chloromethyl)-2-methoxypyridine**. These predictions are based on the analysis of its chemical structure and comparison with data from analogous compounds.

Table 1: Predicted ^{1}H NMR Spectroscopic Data

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.2 - 8.3	Doublet (d) or Singlet (s)	1H	H-6
~7.6 - 7.7	Doublet of Doublets (dd)	1H	H-4
~6.7 - 6.8	Doublet (d)	1H	H-3
~4.5 - 4.6	Singlet (s)	2H	$-CH_2Cl$
~3.9 - 4.0	Singlet (s)	3H	$-OCH_3$

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Carbon Type	Assignment
~163 - 164	Quaternary	C-2 (C-O)
~146 - 147	Tertiary	C-6 (CH)
~138 - 139	Tertiary	C-4 (CH)
~125 - 126	Quaternary	C-5 (C-C)
~110 - 111	Tertiary	C-3 (CH)
~53 - 54	Primary	$-OCH_3$
~45 - 46	Primary	$-CH_2Cl$

Table 3: Predicted Mass Spectrometry Data (Electron Ionization)

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m/z	Proposed Fragment Ion
157/159	$[M]^+$ (Molecular ion, showing isotopic pattern for Cl)
122	$[M - Cl]^+$
114	$[M - CH_2Cl]^+$
98	$[M - OCH_3 - H]^+$

Table 4: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Bond Vibration	Functional Group
~3100 - 3000	C-H Stretch (sp^2)	Aromatic C-H
~2950 - 2850	C-H Stretch (sp^3)	$-CH_3$ and $-CH_2-$
~1600, ~1480	C=C and C=N Stretch	Pyridine Ring
~1250	C-O-C Asymmetric Stretch	Aryl Ether
~700 - 600	C-Cl Stretch	Alkyl Halide

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data. Instrument-specific parameters may require optimization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of purified **5-(Chloromethyl)-2-methoxypyridine** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference standard (δ = 0.00 ppm).

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- Transfer: Filter the solution into a clean 5 mm NMR tube.
- Acquisition:
  - Acquire a ^{1}H NMR spectrum to determine the proton environments.
  - Acquire a ^{13}C NMR spectrum to identify the number and types of carbon atoms.
  - If necessary, perform 2D NMR experiments (e.g., COSY, HSQC) to establish connectivity between protons and carbons.
- Processing: Process the raw data (Fourier transform, phase correction, and baseline correction) to obtain the final spectra.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Protocol:

- Sample Introduction: Introduce a dilute solution of the sample into the mass spectrometer, typically via direct infusion or after separation by Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Ionization: Utilize Electron Ionization (EI) at a standard energy of 70 eV to induce fragmentation.
- Mass Analysis: The generated ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: The detector records the abundance of each ion, generating a mass spectrum.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Protocol:

- Sample Preparation:

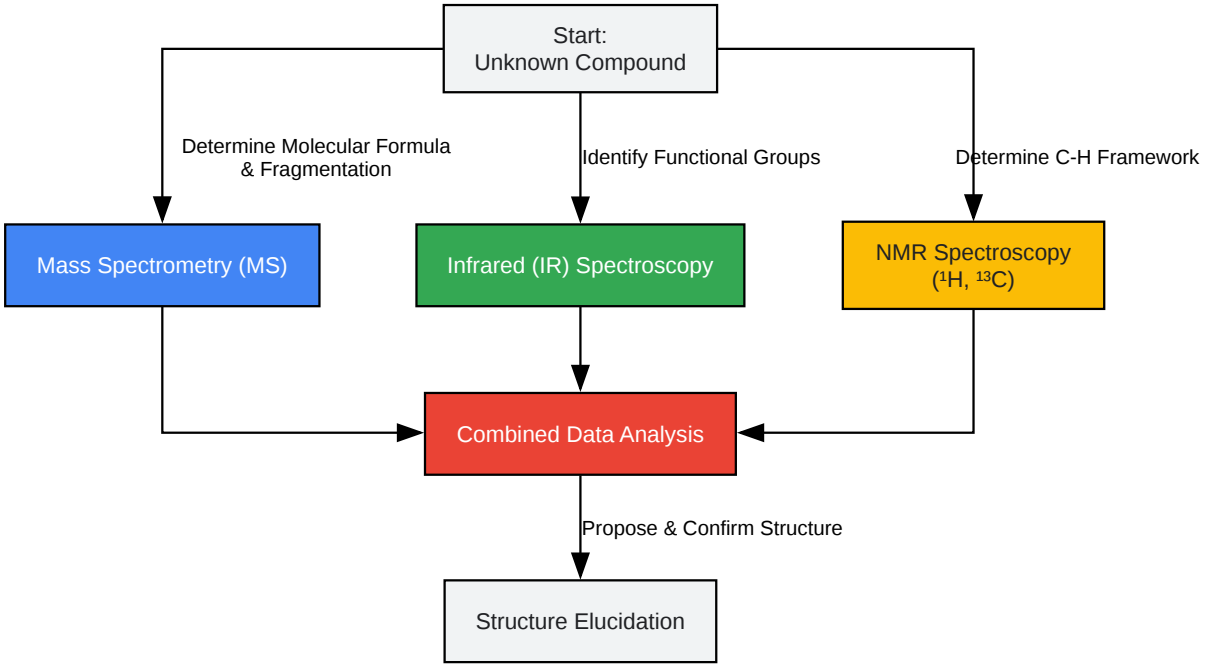
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- Thin Film (for liquids or low-melting solids): Place a drop of the neat sample between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
- KBr Pellet (for solids): Grind a small amount of the solid sample with dry KBr powder and press the mixture into a thin, transparent pellet.

- Background Spectrum: Record a background spectrum of the empty sample holder (or pure KBr pellet).
- Sample Spectrum: Place the prepared sample in the spectrometer and acquire the IR spectrum. The instrument records the absorption of infrared radiation at different wavenumbers.
- Data Presentation: The final spectrum is typically presented as percent transmittance versus wavenumber (cm^{-1}).

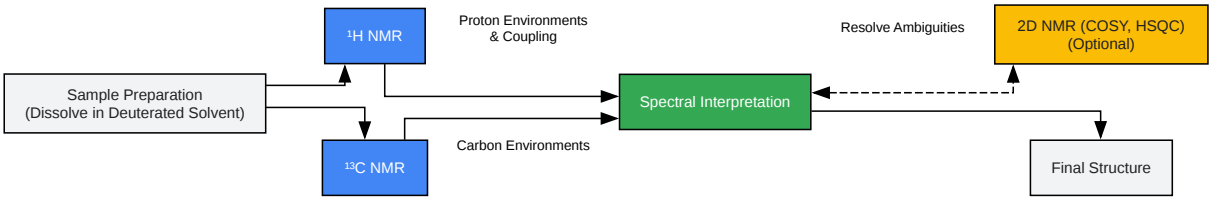
Visualized Workflows

The following diagrams illustrate the logical flow of spectroscopic analysis for structural elucidation.



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Caption: General workflow for organic compound structural analysis.



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Caption: Detailed workflow for structural elucidation using NMR.

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